

TP0463518 stability and storage conditions

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Compound of Interest

Compound Name: TP0463518

Cat. No.: B611446

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Technical Support Center: TP0463518

This technical support center provides essential information on the stability and storage of **TP0463518**, a potent hypoxia-inducible factor prolyl hydroxylase (HIF-PH) inhibitor. Adherence to these guidelines is crucial for maintaining the compound's integrity and ensuring reliable experimental outcomes.

Storage and Stability Guidelines

Proper storage of **TP0463518** is critical for its long-term stability. Below is a summary of recommended storage conditions for the compound in both solid and solvent forms.

TP0463518 Storage Conditions

Form	Storage Temperature	Duration	Notes
Solid (Powder)	-20°C	≥ 4 years[1][2]	For long-term storage.
0 - 4°C	Days to Weeks	For short-term storage.	
Stock Solution in Solvent	-80°C	1 year[3]	Aliquot to avoid repeated freeze-thaw cycles.[3]
-20°C	1 month[3]	Aliquot to avoid repeated freeze-thaw cycles.[3]	
Aqueous Solution	N/A	Not recommended for more than one day[2]	Prepare fresh for each use.

TP0463518 Solubility

Solvent	Solubility	Reference
Dimethyl Sulfoxide (DMSO)	~25 mg/mL	[1][2]
~40 mg/mL	[3]	
Dimethylformamide (DMF)	~30 mg/mL	[1][2]
DMF:PBS (pH 7.2) (1:2)	~0.3 mg/mL	[1][2]

Experimental Protocols

Preparation of Stock Solution (DMSO)

- Equilibrate the vial of **TP0463518** powder to room temperature before opening.
- Add the appropriate volume of fresh, anhydrous DMSO to the vial to achieve the desired concentration (e.g., 25 mg/mL or 40 mg/mL).
- Vortex or sonicate the solution until the compound is completely dissolved.

- Aliquot the stock solution into smaller, single-use volumes in appropriate tubes.
- Store the aliquots at -80°C for long-term storage (up to 1 year) or -20°C for short-term storage (up to 1 month).[3]

Preparation of Aqueous Working Solution

Due to the limited stability of **TP0463518** in aqueous solutions, it is imperative to prepare these solutions fresh on the day of use. Aqueous solutions should not be stored for more than one day.[2]

- Thaw a single-use aliquot of the **TP0463518** DMSO stock solution.
- For maximum solubility in aqueous buffers, first, dissolve **TP0463518** in DMF and then dilute with the aqueous buffer of choice.[2]
- Alternatively, for in vivo preparations, specific protocols involving co-solvents like PEG300 and Tween-80 may be required. These mixed solutions should be used immediately.[3]

Troubleshooting Guide & FAQs

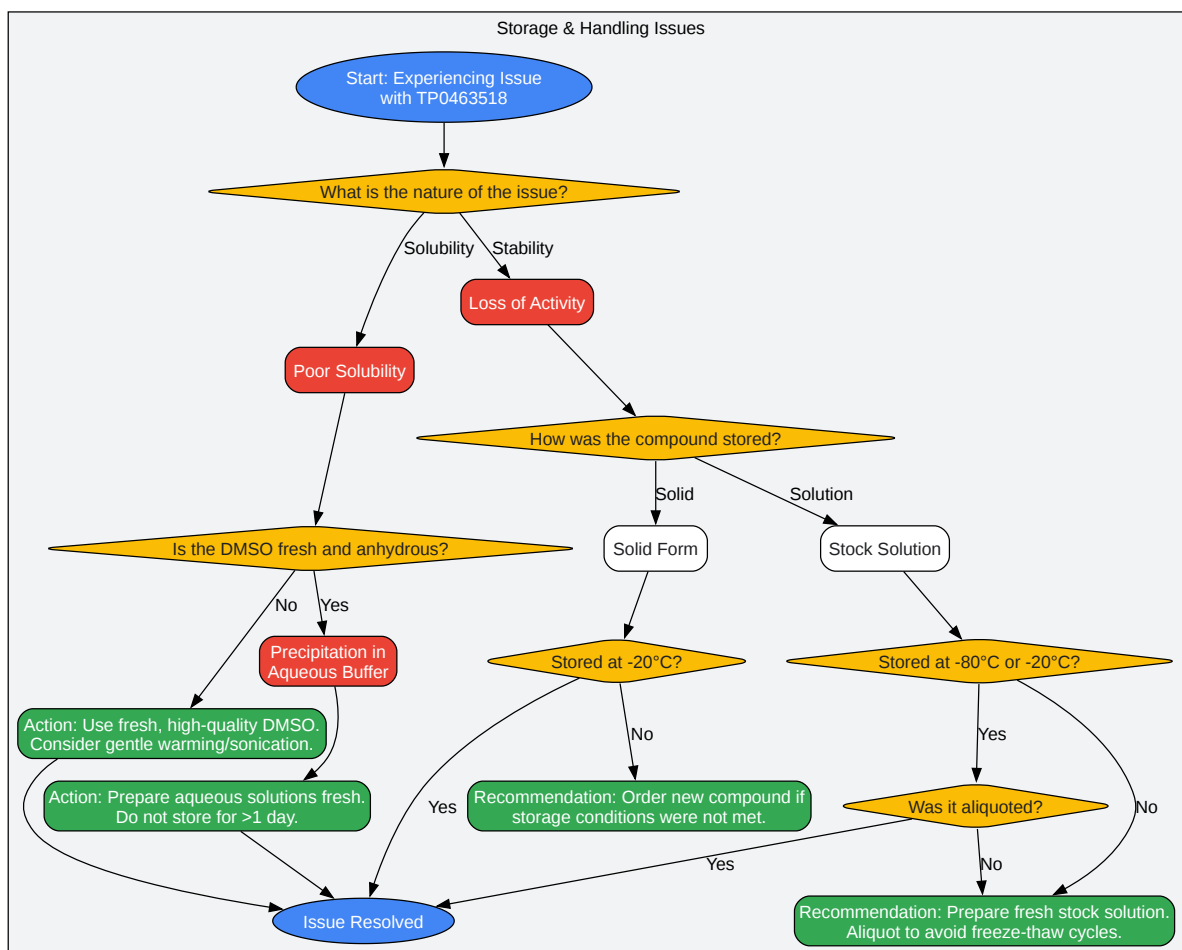
This section addresses common issues and questions that may arise during the handling and use of **TP0463518**.

Frequently Asked Questions

- Q1: How should I store the solid **TP0463518** upon receipt?
 - A1: Upon receipt, the solid compound should be stored at -20°C for long-term stability, where it can be stable for at least four years.[1][2]
- Q2: Can I repeatedly freeze and thaw my stock solution?
 - A2: It is strongly recommended to aliquot your stock solution into single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound.[3]
- Q3: My **TP0463518** is not dissolving well in DMSO. What could be the issue?

- A3: Ensure you are using fresh, anhydrous DMSO. DMSO is hygroscopic and absorbed moisture can reduce the solubility of the compound.[3] Gentle warming or sonication may also aid dissolution.
- Q4: How long can I store my working solution in cell culture media?
 - A4: It is not recommended to store **TP0463518** in aqueous solutions, including cell culture media, for more than one day.[2] For optimal results, prepare the working solution immediately before your experiment.
- Q5: The compound precipitated out of my aqueous buffer. What should I do?
 - A5: **TP0463518** has limited solubility in aqueous buffers.[2] To improve solubility, you can first dissolve the compound in DMF and then dilute it with your aqueous buffer.[2] Ensure the final concentration does not exceed its solubility limit in the mixed solvent system. For in vivo studies, using co-solvents like PEG300 and Tween 80 is advised, and the solution should be used immediately.[3]

Troubleshooting Workflow



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Caption: Troubleshooting workflow for **TP0463518** stability and storage issues.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. selleckchem.com [selleckchem.com]
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